

Best practices for handling and weighing Ro 04-5595 hydrochloride powder

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Compound of Interest

Compound Name: Ro 04-5595 hydrochloride

Cat. No.: B1679426

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Technical Support Center: Ro 04-5595 Hydrochloride

This technical support center provides best practices, troubleshooting guides, and frequently asked questions for handling and weighing **Ro 04-5595 hydrochloride** powder. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **Ro 04-5595 hydrochloride** and what is its primary mechanism of action?

A1: **Ro 04-5595 hydrochloride** is a selective antagonist for the GluN2B (formerly NR2B) subunit of N-methyl-D-aspartate (NMDA) receptors, with a high binding affinity ($K_i = 31 \text{ nM}$).^[1]^[2]^[3] It is a valuable tool for studying the role of GluN2B-containing NMDA receptors in various neurological processes.

Q2: What are the recommended storage conditions for **Ro 04-5595 hydrochloride** powder?

A2: To ensure the stability and longevity of the compound, **Ro 04-5595 hydrochloride** powder should be stored desiccated at $+4^\circ\text{C}$.^[1] For long-term storage, it is recommended to keep the powder at -20°C , where it can be stable for up to 3 years.^[4]

Q3: What are the solubility characteristics of **Ro 04-5595 hydrochloride**?

A3: The solubility of **Ro 04-5595 hydrochloride** can vary depending on the solvent. It is soluble in DMSO and water. For optimal dissolution, sonication is recommended.[4]

Q4: How should I prepare a stock solution of **Ro 04-5595 hydrochloride**?

A4: To prepare a stock solution, it is recommended to use either DMSO or water. Due to the fine nature of the powder, it is advisable to weigh the compound in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation. For detailed, step-by-step instructions, please refer to the Experimental Protocols section.

Q5: Is **Ro 04-5595 hydrochloride** considered a hazardous substance?

A5: While a specific Safety Data Sheet (SDS) for **Ro 04-5595 hydrochloride** is not readily available, it should be handled with care as a potent neuroactive compound. Standard laboratory safety precautions, including the use of personal protective equipment (PPE), are essential. For more detailed safety information, please consult the "Best Practices for Safe Handling" section.

Troubleshooting Guides

Weighing and Handling Issues

Issue	Potential Cause	Recommended Solution
Inaccurate or fluctuating balance readings	Static electricity on the weighing vessel or powder.	Use an anti-static weighing dish or an ionizer. Ensure the balance is properly grounded.
Air drafts in the weighing area.	Use a draft shield on the analytical balance. If weighing in a fume hood, minimize airflow during the measurement.	
Temperature difference between the compound and the balance.	Allow the vial of Ro 04-5595 hydrochloride to equilibrate to room temperature before weighing.	
Difficulty in transferring the weighed powder	Powder adheres to the weighing paper or spatula.	Use anti-static weighing paper or a weighing funnel. Alternatively, dissolve the compound directly in the weighing vessel and transfer the solution.
Observed clumping of the powder	Potential moisture absorption (hygroscopicity).	Store the compound in a desiccator. Handle the powder quickly in a low-humidity environment if possible.

Solubility and Solution Preparation Issues

Issue	Potential Cause	Recommended Solution
Compound does not fully dissolve	Insufficient solvent volume or agitation.	Increase the solvent volume, vortex the solution, and use sonication to aid dissolution. [4]
The concentration exceeds the solubility limit in the chosen solvent.	Refer to the solubility data to ensure you are within the acceptable concentration range. Consider using a different solvent if necessary.	
Precipitation observed in the stock solution upon storage	Improper storage temperature.	Store stock solutions at -20°C or -80°C for long-term stability. [5] Avoid repeated freeze-thaw cycles.
Solution has become supersaturated.	Gently warm the solution and vortex to redissolve the precipitate before use. Ensure the solution is clear before making further dilutions.	

Data Presentation

Physical and Chemical Properties

Property	Value	Source
Molecular Weight	368.3 g/mol	[1] [6]
Formula	C ₁₉ H ₂₂ ClNO ₂ · HCl	[1]
CAS Number	64047-73-0	[5]
Purity	≥98% (HPLC)	[1]

Solubility Data

Solvent	Solubility	Recommendations	Source
Water	<5.52 mg/mL	Sonication is recommended	[4]
DMSO	<36.83 mg/mL	Sonication is recommended	[4]

Storage Recommendations

Condition	Duration	Source
Powder at -20°C	3 years	[4]
In Solvent at -80°C	1 year	[4]
Desiccate at +4°C	Short-term	[1]

Experimental Protocols

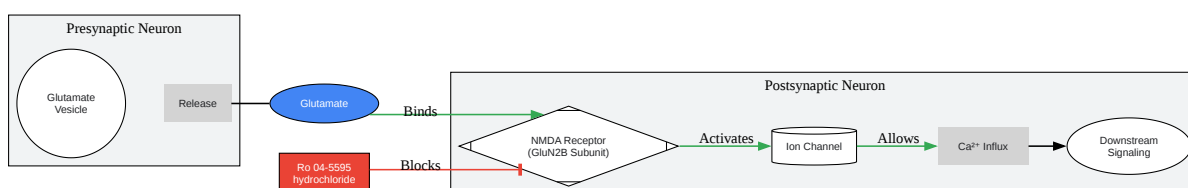
Detailed Protocol for Preparing a 10 mM Stock Solution in DMSO

- Preparation:
 - Allow the vial of **Ro 04-5595 hydrochloride** powder to equilibrate to room temperature for at least 30 minutes before opening to prevent condensation.
 - Work in a chemical fume hood and wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Weighing:
 - Place a sterile, anti-static microcentrifuge tube on a calibrated analytical balance and tare.
 - Carefully add the desired amount of **Ro 04-5595 hydrochloride** powder to the tube. For a 10 mM stock solution, you will need 3.683 mg for 1 mL of DMSO.
 - Record the exact weight of the powder.

- Dissolution:
 - Add the appropriate volume of high-purity DMSO to the microcentrifuge tube containing the weighed powder.
 - Vortex the tube for 1-2 minutes to facilitate dissolution.
 - If the compound is not fully dissolved, place the tube in a sonicator bath for 5-10 minutes.
- Storage:
 - Once the powder is fully dissolved, the stock solution can be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term storage.

Mandatory Visualizations

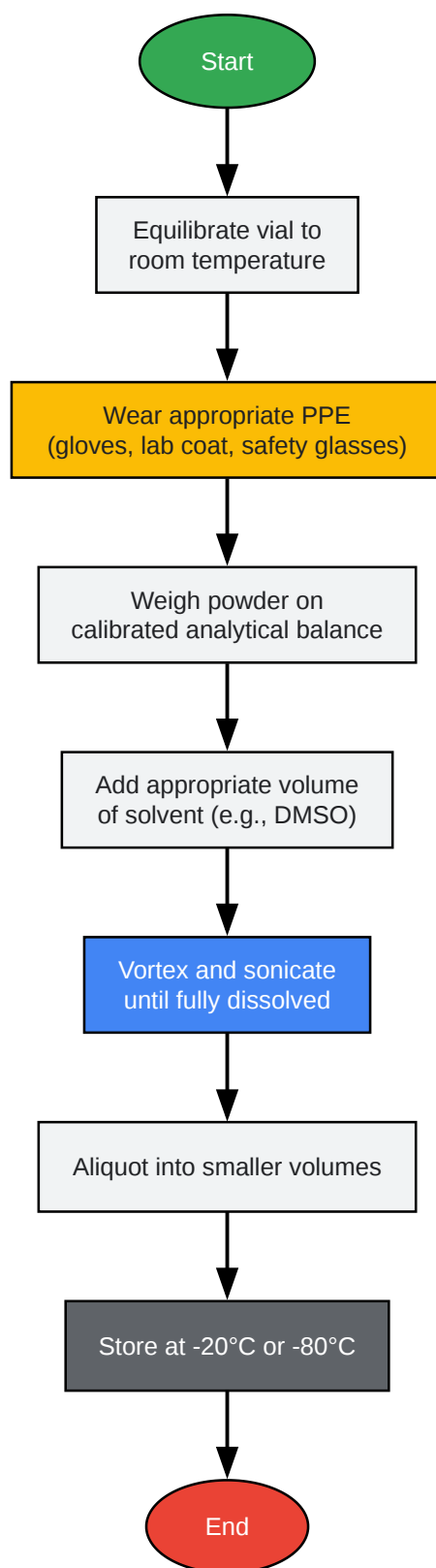
Signaling Pathway of NMDA Receptor Antagonism



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Caption: Antagonistic action of Ro 04-5595 at the NMDA receptor.

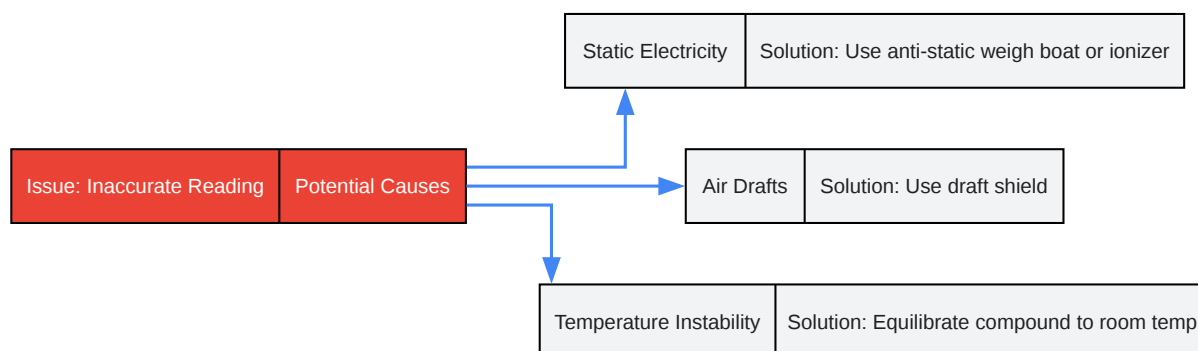
Experimental Workflow for Weighing and Solution Preparation



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Caption: Workflow for weighing and preparing **Ro 04-5595 hydrochloride** solution.

Logical Relationship for Troubleshooting Weighing Inaccuracies



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